

4-methoxy-2-substituted phenethylamine derivatives

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Compound of Interest

Compound Name: 4-Methoxy-2-{1-[(propan-2-yl)amino]ethyl}phenol

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An In-Depth Technical Guide to 2,5-Dimethoxy-4-Substituted Phenethylamines (2C-Series)

Abstract

This technical guide provides a comprehensive scientific overview of the 2,5-dimethoxy-4-substituted phenethylamine derivatives, a class of compounds commonly known as the 2C-series. First synthesized and popularized by chemist Alexander Shulgin, these molecules are potent serotonergic agonists with significant psychedelic properties, making them subjects of interest in neuroscience, pharmacology, and medicinal chemistry.^[1] This document details the core chemical synthesis pathways, explores the intricate pharmacology and mechanism of action centered on the serotonin 5-HT_{2A} receptor, elucidates key structure-activity relationships (SAR), and provides validated analytical methodologies for their detection and quantification. The guide is structured to serve as a foundational resource for professionals engaged in the research and development of serotonergic compounds, offering both theoretical insights and practical, field-proven protocols.

Introduction and Historical Context

The 2C-series represents a fascinating family of psychedelic phenethylamines characterized by methoxy groups at the 2 and 5 positions of the phenyl ring and a variable lipophilic substituent at the 4 position.^[1] This specific substitution pattern confers high oral activity and metabolic stability.^[1] The nomenclature "2C" was coined by Alexander Shulgin to denote the two carbon atoms forming the ethyl bridge between the aromatic ring and the terminal amine group.^[2]

The exploration of this chemical space was pioneered by Shulgin in the 1970s and 1980s, who synthesized and, along with his wife Ann, bioassayed hundreds of psychoactive compounds.^[1] ^[2] Their work, meticulously documented in the book PiHKAL (Phenethylamines I Have Known And Loved), laid the groundwork for our current understanding of these derivatives and remains an essential reference.^[2] The first of this series, 2C-B (4-bromo-2,5-dimethoxyphenethylamine), was synthesized in 1974.^[2]

Initially explored for potential applications in psychotherapy, the potent psychoactive effects and subsequent scheduling of key compounds like 2C-B have placed them at the intersection of therapeutic potential and regulatory control.^[2]^[3] Many compounds in the 2C series are classified as Schedule I substances in the United States and are similarly controlled in many other countries.^[3]^[4]^[5] Despite this, their unique pharmacology continues to drive research into the function of the serotonin system and the neurobiology of consciousness.

Core Chemical Synthesis Pathways

The synthesis of 2C-series compounds typically originates from 2,5-dimethoxybenzaldehyde or a related precursor. The choice of synthetic route is dictated by the desired substituent at the 4-position. The generalized workflow involves the formation of a nitrostyrene intermediate followed by reduction to the final phenethylamine.

Causal Rationale for Synthetic Choices

The Henry reaction (nitroaldol condensation) between the starting benzaldehyde and nitroethane is a cornerstone of this synthesis. This reaction is favored due to the high reactivity of the aldehyde and the acidic nature of the α -proton on nitroethane, allowing for efficient carbon-carbon bond formation under basic conditions. The subsequent dehydration to the nitrostyrene is typically acid-catalyzed and driven by the formation of a stable, conjugated system.

The final and most critical step is the reduction of the nitro group. Lithium aluminum hydride (LAH) is a powerful and commonly cited reducing agent for this transformation. Its utility stems from its ability to reduce both the nitroalkene double bond and the nitro group simultaneously to the corresponding saturated amine, providing the target phenethylamine in a single, high-yielding step. Careful control of reaction temperature is paramount to prevent over-reduction or side reactions.

General Synthetic Protocol: Synthesis of 2C-B

This protocol outlines the synthesis of 4-Bromo-2,5-dimethoxyphenethylamine (2C-B) from 2,5-dimethoxybenzaldehyde, serving as a representative example for the class.

Step 1: Bromination of 2,5-Dimethoxybenzaldehyde

- Dissolve 2,5-dimethoxybenzaldehyde in a suitable solvent, such as glacial acetic acid.
- Cool the solution in an ice bath to 0-5 °C.
- Slowly add an equimolar amount of bromine (Br₂) dissolved in acetic acid dropwise while maintaining the temperature.
- Stir the reaction mixture for 2-4 hours, allowing it to slowly warm to room temperature.
- Pour the reaction mixture into a large volume of cold water to precipitate the product, 4-bromo-2,5-dimethoxybenzaldehyde.
- Filter the solid, wash with water until the filtrate is neutral, and dry under vacuum. Recrystallization from ethanol can be performed for further purification.

Step 2: Nitrostyrene Formation (Henry Reaction)

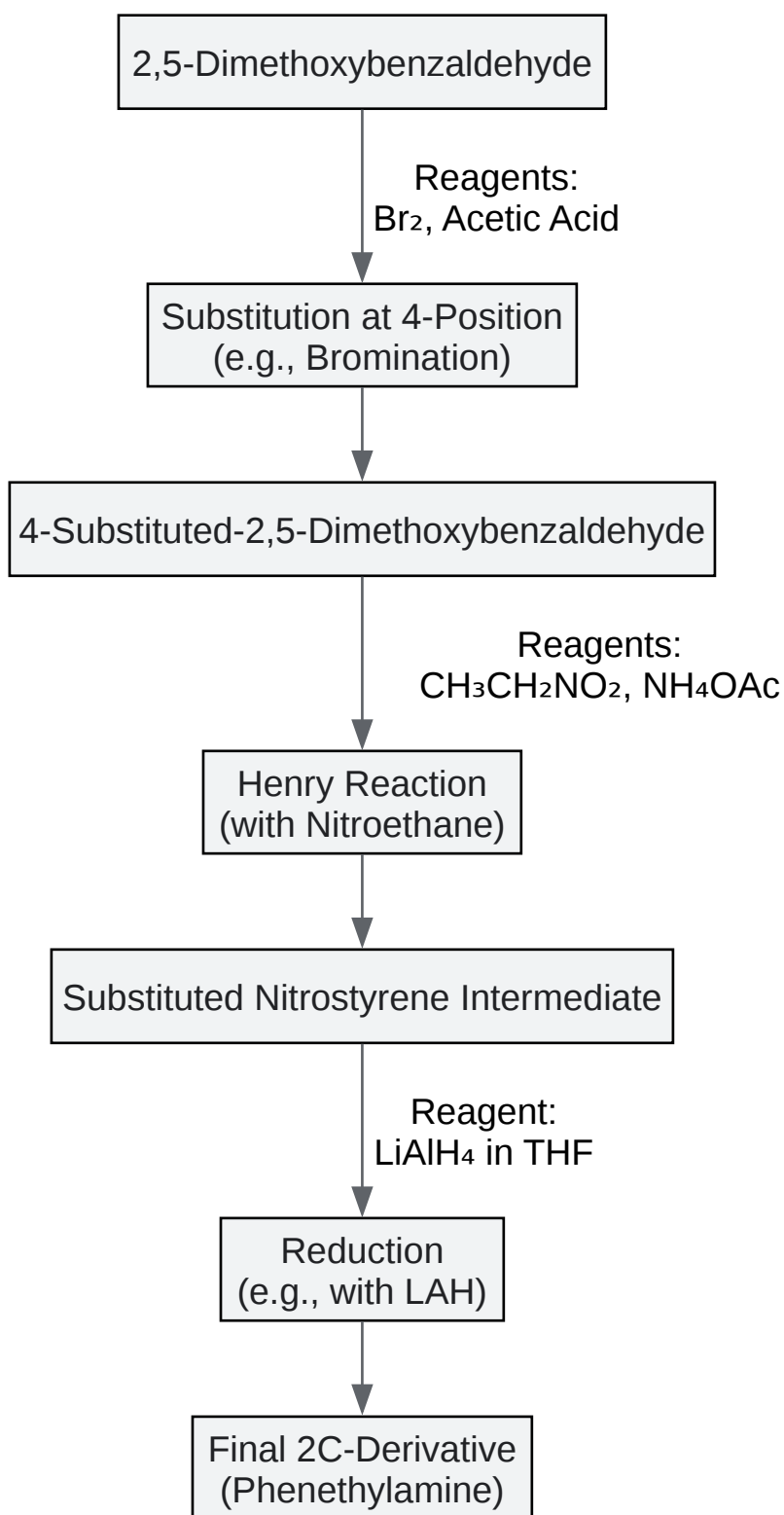
- Combine the 4-bromo-2,5-dimethoxybenzaldehyde, nitroethane, and a catalyst such as ammonium acetate in a flask.
- Heat the mixture to reflux (approximately 100 °C) in a solvent like glacial acetic acid for 2-3 hours.

- Monitor the reaction by Thin Layer Chromatography (TLC) for the disappearance of the aldehyde.
- Upon completion, cool the mixture and pour it into water to precipitate the 1-(4-bromo-2,5-dimethoxyphenyl)-2-nitropropene product.
- Filter, wash with water, and dry the resulting yellow-orange solid.

Step 3: Reduction to Phenethylamine

- Prepare a suspension of a threefold molar excess of lithium aluminum hydride (LAH) in a dry, aprotic solvent like anhydrous tetrahydrofuran (THF) under an inert atmosphere (e.g., nitrogen or argon).
- Slowly add a solution of the nitrostyrene intermediate dissolved in THF to the LAH suspension at a rate that maintains a gentle reflux. Caution: This reaction is highly exothermic.
- After the addition is complete, maintain the reflux for 18-24 hours to ensure complete reduction.
- Cool the reaction vessel in an ice bath. Cautiously quench the excess LAH by the sequential, dropwise addition of water, followed by 15% sodium hydroxide solution, and then more water.
- Filter the resulting aluminum salts and wash the filter cake thoroughly with THF or diethyl ether.
- Combine the organic filtrates and evaporate the solvent under reduced pressure to yield the crude 2C-B freebase as an oil.
- The freebase can be converted to a stable salt (e.g., hydrochloride) by dissolving it in a suitable solvent (like isopropanol) and adding a solution of hydrochloric acid. The precipitated salt is then filtered and dried.

Synthetic Workflow Diagram



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Caption: Generalized synthetic workflow for 2C-series compounds.

Pharmacology and Mechanism of Action

The primary pharmacological target responsible for the psychedelic effects of the 2C-series is the serotonin 5-HT_{2a} receptor, a G-protein coupled receptor (GPCR).^{[1][6]} These compounds act as partial agonists at this receptor, as well as at the related 5-HT_{2n} and 5-HT_{2o} subtypes.^{[1][7][8]}

Receptor Binding and Functional Activity

The affinity (measured as K_i) and functional potency (measured as EC₅₀) of 2C compounds at serotonin receptors are key determinants of their psychoactive effects. Generally, they exhibit high affinity for 5-HT_{2a} and 5-HT_{2n} receptors, with lower affinity for the 5-HT_{1a} receptor.^{[1][7][9]} Unlike compounds such as MDMA, most 2C derivatives are weak or inactive as monoamine releasing agents or reuptake inhibitors at serotonin (SERT), dopamine (DAT), and norepinephrine (NET) transporters.^{[1][10]}

The table below summarizes the receptor binding and functional activity data for several prominent 2C-series compounds.

Compound	4-Substituent	5-HT _{2a} K _i (nM)	5-HT _{2a} EC ₅₀ (nM)	5-HT _{2n} K _i (nM)
2C-B	-Br	1.6 - 54	1.2 - 53	40 - 347
2C-C	-Cl	1.6 - 54	1.2 - 53	40 - 347
2C-I	-I	1.6 - 54	1.2 - 53	40 - 347
2C-E	-CH ₂ CH ₃	1.6 - 54	1.2 - 53	40 - 347
2C-T-2	-SCH ₂ CH ₃	1 - 54	1 - 53	40 - 350
2C-T-7	-S(CH ₂) ₂ CH ₃	1 - 54	1 - 53	40 - 350

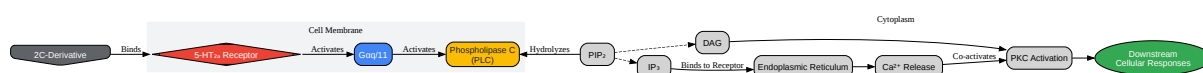
Data synthesized from multiple sources demonstrating typical ranges.^{[7][8]}

Post-Receptor Signaling Cascade

Activation of the 5-HT_{2a} receptor by a 2C agonist initiates a canonical G_{αq/11} signaling cascade:

- **Receptor Activation:** The 2C ligand binds to and stabilizes an active conformation of the 5-HT_{2a} receptor.
- **G-Protein Coupling:** The activated receptor couples to the heterotrimeric G-protein G_{αq/11}.
- **PLC Activation:** This coupling activates phospholipase C (PLC).
- **Second Messenger Production:** PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into two second messengers: inositol trisphosphate (IP₃) and diacylglycerol (DAG).
- **Downstream Effects:** IP₃ diffuses to the endoplasmic reticulum, triggering the release of intracellular calcium (Ca²⁺). DAG, along with Ca²⁺, activates protein kinase C (PKC). These events lead to a cascade of downstream cellular responses, including modulation of neuronal excitability and gene expression, which are thought to underlie the profound alterations in perception and cognition.

Signaling Pathway Diagram



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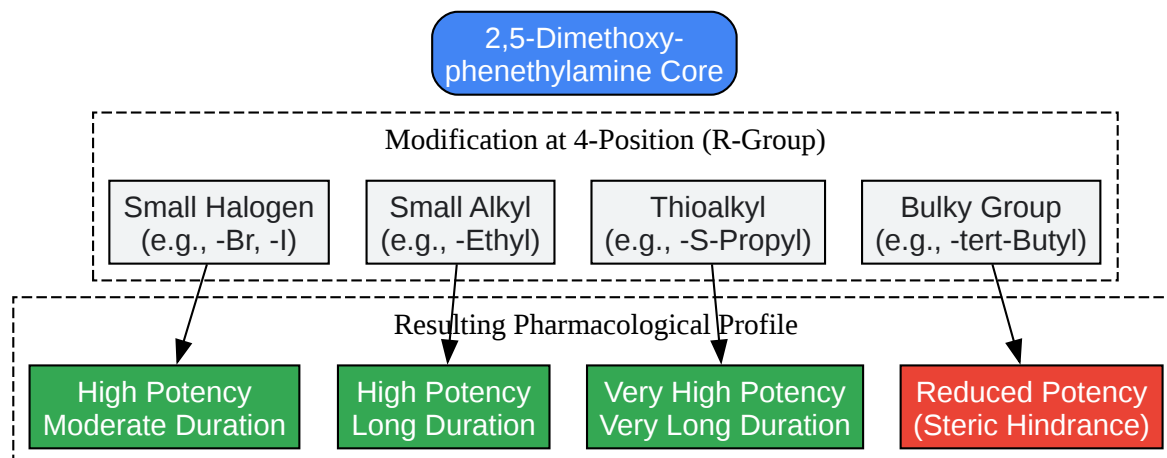
Caption: 5-HT_{2a} receptor G_{αq}-mediated signaling pathway.

Structure-Activity Relationships (SAR)

The SAR of the 2C-series is well-defined, with the substituent at the 4-position of the phenyl ring being the primary determinant of potency and duration of action. The 2,5-dimethoxy motif is considered crucial for high in vivo potency.[11][12][13]

- **Lipophilicity:** Generally, increasing the lipophilicity (hydrophobicity) of the 4-position substituent correlates with increased affinity for the 5-HT_{2a} receptor and higher in vivo potency.[14] This explains why simple halogenation (I > Br > Cl) or the introduction of small alkyl or thioalkyl groups enhances activity.
- **Size and Bulk:** There is an optimal size for the 4-position substituent. Very large groups can decrease binding affinity due to steric hindrance within the receptor's binding pocket.
- **Electronic Effects:** Electron-withdrawing groups at the 4-position can also influence receptor affinity.[14]

SAR Logic Diagram



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Caption: Structure-Activity Relationship (SAR) logic for the 2C-series.

Comparative Profile of Key 2C Derivatives

Compound	Common Name	4-Substituent (R)	Typical Oral Dose (mg) [1]	Duration (hours)[1]	Key Qualitative Features
2C-B	Nexus	-Br	10-35	4-8	Moderate visuals, often described as more social and empathogenic at lower doses.[1][3]
2C-C	-Cl	20-40	4-8	Considered a gentler, calmer psychedelic experience compared to others in the series.	
2C-D	-CH ₃	20-60	4-6	Often described as a more cognitive psychedelic with less prominent visual effects.	
2C-E	Europa	-CH ₂ CH ₃	10-25	8-12	Known for its intensity, profound introspection, and complex visual geometry.[2]

2C-I	-I	10-25	6-10	Stimulating and visually detailed, sometimes compared to a cross between 2C-B and LSD. [2]
2C-T-2	-SCH ₂ CH ₃	12-25	6-8	Noted for its unique character, combining psychedelic effects with significant physical sensations. [2]
2C-T-7	Blue Mystic	-S(CH ₂) ₂ CH ₃	10-30	8-15 A potent and long-lasting compound with a complex and often challenging profile. [2]

Analytical Methodologies

The unambiguous identification and quantification of 2C-series compounds in seized materials or biological matrices is critical for forensic toxicology and clinical chemistry. The methods of choice are hyphenated chromatographic techniques, which provide the necessary selectivity and sensitivity.

Self-Validating Protocol: LC-MS/MS for Quantification in Urine

This protocol describes a robust, self-validating method using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). The use of a stable isotope-labeled internal standard (SIL-IS) is a critical component of a self-validating system, as it co-elutes with the analyte and experiences identical matrix effects and ionization suppression/enhancement, ensuring accurate quantification.[\[15\]](#)[\[16\]](#)

1. Sample Preparation (Solid-Phase Extraction - SPE)

- To 1 mL of urine, add 50 µL of an internal standard solution (e.g., 2C-B-d6 at 100 ng/mL).
- Add 2 mL of 100 mM phosphate buffer (pH 6.0) and vortex to mix.
- Condition a mixed-mode SPE cartridge (e.g., UCT Clean Screen® XCEL I) with methanol followed by deionized water and then the phosphate buffer.
- Load the sample onto the SPE cartridge at a flow rate of 1-2 mL/min.[\[17\]](#)
- Wash the cartridge with 3 mL deionized water, followed by 3 mL of a methanol/acetic acid (98:2) solution to remove interferences.[\[17\]](#)
- Dry the cartridge thoroughly under high vacuum for 10-15 minutes.
- Elute the analytes with 3 mL of a freshly prepared solution of dichloromethane/isopropanol/ammonium hydroxide (78:20:2).[\[17\]](#)
- Evaporate the eluate to dryness under a stream of nitrogen at ~40 °C.
- Reconstitute the residue in 100 µL of mobile phase A for LC-MS/MS analysis.

2. Chromatographic Conditions (HPLC)

- Column: C18 reverse-phase column (e.g., UCT Selectra DA, 100 x 2.1 mm, 3 µm).[\[17\]](#)
- Mobile Phase A: 0.1% formic acid in water.[\[17\]](#)

- Mobile Phase B: 0.1% formic acid in methanol.[17]
- Gradient: A typical gradient would be 95% A for 1 min, ramp to 95% B over 8 min, hold for 2 min, then return to initial conditions.
- Flow Rate: 0.3 mL/min.[17]
- Injection Volume: 10 μ L.[17]

3. Mass Spectrometry Conditions (MS/MS)

- Ionization Mode: Electrospray Ionization, Positive (ESI+).
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions: At least two transitions should be monitored for each analyte for confident identification. For 2C-B (precursor ion m/z 260.0):
 - Quantifier transition: e.g., 260.0 $\rightarrow$ 243.0
 - Qualifier transition: e.g., 260.0 $\rightarrow$ 197.0
- Internal Standard: For 2C-B-d6 (precursor ion m/z 266.0), monitor a corresponding transition (e.g., 266.0 $\rightarrow$ 249.0).

4. Data Analysis and Quality Control

- A calibration curve is constructed by analyzing standards of known concentrations.
- The ratio of the analyte peak area to the internal standard peak area is used for quantification to correct for variations.
- The ratio of the qualifier ion to the quantifier ion must be within $\pm 20\%$ of the ratio observed in a reference standard for positive identification.

Toxicology and Safety Profile

The 2C-series compounds, like other classic psychedelics, primarily exert their effects through potent 5-HT_{2a} receptor agonism. While they have a low potential for addiction, they are not without risks.[18]

- **Physiological Effects:** Common acute effects include hypertension, tachycardia, hyperthermia, and mydriasis (pupil dilation).[6][19] Nausea and other gastrointestinal issues are also frequently reported.[2]
- **Psychological Effects:** The primary risks are psychological. High doses can induce anxiety, paranoia, confusion, agitation, and overwhelming hallucinations.[3][18]
- **Overdose and Toxicity:** While fatalities are rare, they have been reported, particularly with some of the 2C-T-x variants.[17][20] Severe toxicity can manifest as seizures, metabolic acidosis, and acute kidney injury.[19]
- **Metabolism:** These compounds are metabolized by monoamine oxidase (MAO) enzymes.[1] Co-administration with MAO inhibitors (MAOIs) can dangerously potentiate their effects and duration, leading to a risk of serotonin syndrome or severe overdose.[1]

Regulatory Landscape and Future Directions

The legal status of the 2C-series is complex. In the United States, 2C-B was placed on Schedule I of the Controlled Substances Act in 1995, and many other derivatives were subsequently controlled under the Synthetic Drug Abuse Prevention Act of 2012.[2][5] Similar restrictions exist in Canada, the UK, and many other nations that are signatories to the UN Convention on Psychotropic Substances.[4][18]

Despite these controls, research interest is growing. The unique pharmacology of these compounds makes them valuable tools for investigating the serotonin system. As psychedelic-assisted therapy gains traction for treating conditions like depression and PTSD, there is potential for renewed clinical investigation into phenethylamines.[3] Recent studies have explored their anti-inflammatory properties and the development of non-psychedelic analogs with therapeutic potential.[1][21] The future of this chemical class lies in carefully controlled clinical research to fully understand their risk-benefit profile and unlock any potential therapeutic applications.

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